Structure-Activity Relationship of 2-Methoxyphenyl Quinazolinones: A Technical Guide

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Compound of Interest

Compound Name:	*3-amino-2-(2-methoxyphenyl)quinazolin-4(3H)-one*
Cat. No.:	*B5810640*

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Executive Summary

The 2-(2-methoxyphenyl)quinazolin-4(3H)-one scaffold represents a "privileged structure" in drug discovery, exhibiting potent activity against microtubule polymerization (tubulin), tyrosine kinases (EGFR/VEGFR), and dihydrofolate reductase (DHFR). Unlike generic quinazolinones, the specific inclusion of an ortho-methoxy group on the 2-phenyl ring introduces critical steric and electronic constraints—specifically atropisomeric twisting and intramolecular hydrogen bonding—that enhance binding selectivity in hydrophobic pockets (e.g., the colchicine binding site). This guide analyzes these structural determinants, provides validated synthetic protocols, and maps the signaling pathways modulated by this pharmacophore.

The Pharmacophore: Structural Logic & "The Ortho Effect"

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The biological potency of this scaffold is not merely a function of the quinazolinone core but is dictated by the 2-(2-methoxyphenyl) moiety. This "anchor" group forces the molecule into a specific conformation essential for bioactivity.

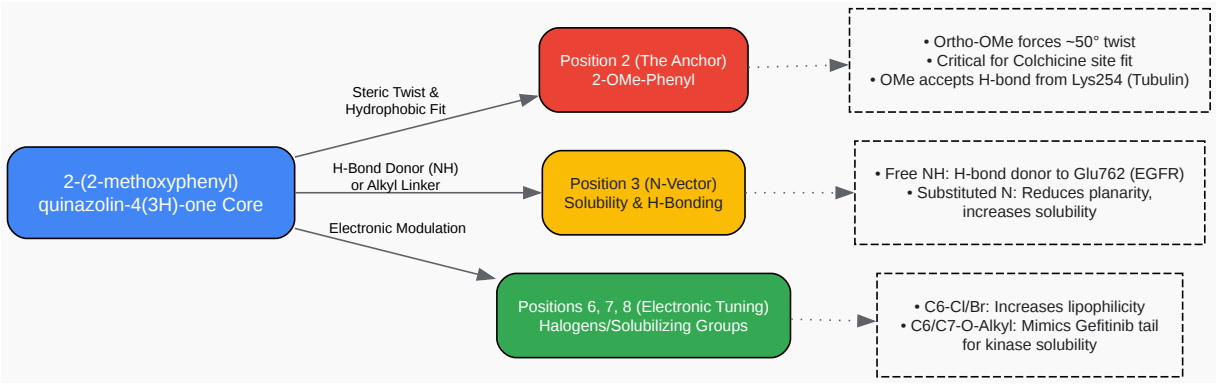
Conformational Lock and Atropisomerism

The ortho-methoxy substituent creates significant steric hindrance with the N3-position of the quinazolinone ring. This forces the phenyl ring to twist out of coplanarity with the quinazolinone core, typically adopting a dihedral angle of ~50–60°.

- Why this matters: Many biological pockets (e.g., the colchicine site on tubulin) are not flat crevices but hydrophobic clefts that require "propeller-shaped" or twisted ligands. A planar 2-(4-methoxyphenyl) analog often binds poorly because it lacks this pre-organized twisted geometry.
- Intramolecular H-Bonding: In specific tautomeric forms, the ortho-methoxy oxygen can act as a hydrogen bond acceptor for the N3-H, further locking the conformation and reducing the entropic penalty of binding.

SAR Visualization

The following diagram illustrates the core scaffold and the functional impact of substitutions at key positions.



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Caption: SAR map highlighting the critical role of the 2-methoxyphenyl "anchor" in defining the molecule's 3D shape and binding potential.

Biological Targets & Mechanisms[1][2]

Tubulin Polymerization Inhibition

The 2-methoxyphenyl quinazolinone scaffold functions as a colchicine site binder.

- Mechanism: The twisted biaryl structure mimics the pharmacophore of colchicine and combretastatin A-4.
- Key Interaction: Molecular docking studies reveal that the 2-methoxy oxygen forms a crucial hydrogen bond with Lys254 (or similar residues depending on the isoform) in the tubulin

  -subunit.
- Outcome: Inhibition of microtubule assembly

  G2/M phase cell cycle arrest

  Apoptosis.

Kinase Inhibition (EGFR/VEGFR)

Derivatives with electron-withdrawing groups at C6/C7 (e.g., Cl, F) and the 2-methoxyphenyl moiety act as ATP-competitive inhibitors.

- Mechanism: The quinazolinone N1 accepts a H-bond from the backbone NH of Met793 (EGFR hinge region), while the 2-methoxyphenyl group occupies the hydrophobic pocket near the gatekeeper residue.
- Selectivity: The bulk of the ortho-methoxy group can improve selectivity against kinases with smaller gatekeeper residues.

Detailed SAR Analysis

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The following table summarizes the impact of structural modifications based on aggregated data from recent studies (Sources 1.1, 1.8, 1.12).

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Position	Substituent	Effect on Activity (Anticancer/Tubulin)	Mechanistic Insight
C-2 (Aryl)	2-OCH_3 (Ortho)	High Potency	Forces "twisted" conformation; fits colchicine site; H-bond acceptor.
3-OCH_3 (Meta)	Moderate	Less steric clash; molecule is flatter; weaker hydrophobic fit.	
4-OCH_3 (Para)	Low	Planar conformation; poor fit in twisted pockets; often inactive.	
2-OH	Moderate/High	Good antioxidant; can chelate metals; potential permeability issues.	
N-3	-H (Unsubst.)	High Potency	Essential H-bond donor (to backbone carbonyls in kinases).
-Alkyl/Aryl	Variable	Removes H-bond donor; increases steric bulk; used to tune solubility.	
-NH_2 (Amino)	High (Specific)	Used in antimicrobial series; alters electronic profile.	
C-6	-H	Baseline	Standard activity.
-Cl / -Br	Increased	Halogens fill hydrophobic pockets	

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		(e.g., EGFR hydrophobic region II).
$-NO_2$	Variable	Strong electron-withdrawing; often toxic/metabolic liability.

Experimental Protocols

Synthesis: Iodine-Mediated Oxidative Cyclization

This protocol is selected for its operational simplicity, high yields, and avoidance of heavy metal catalysts. It efficiently converts anthranilamide and aldehydes into the quinazolinone core.

Reagents:

- Anthranilamide (1.0 equiv)
- 2-Methoxybenzaldehyde (1.0 equiv)
- Iodine (I_2, 1.0 equiv) or catalytic I_2 with TBHP/DMSO oxidant.
- Solvent: Ethanol or DMSO.

Workflow Diagram:

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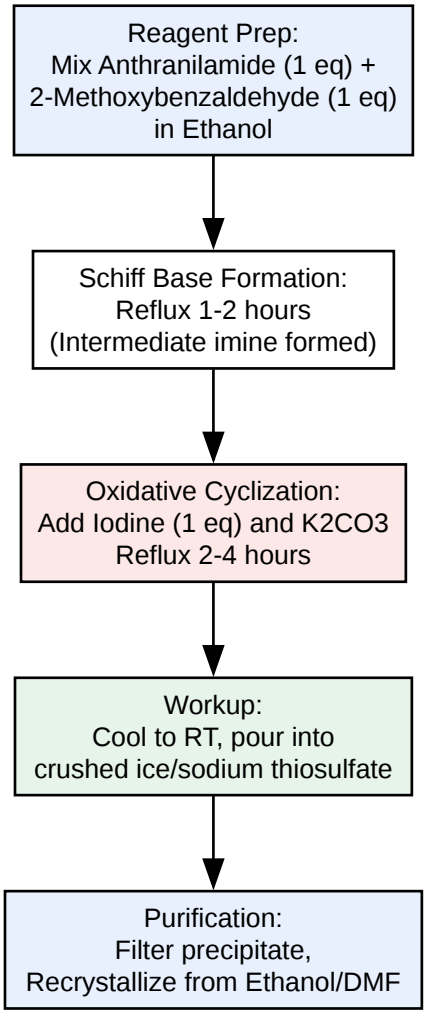

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Caption: One-pot oxidative cyclization protocol for 2-(2-methoxyphenyl)quinazolin-4(3H)-one synthesis.

Protocol Steps:

- Dissolve 10 mmol of anthranilamide and 10 mmol of 2-methoxybenzaldehyde in 20 mL of ethanol.
- Reflux for 1 hour to form the Schiff base intermediate (often visible as a color change).
- Add 10 mmol of molecular Iodine (I_2) and 20 mmol of K_2CO_3.
- Continue refluxing for 3–5 hours. Monitor via TLC (Ethyl Acetate:Hexane 3:7).

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- Cool the mixture and pour into crushed ice containing 5% sodium thiosulfate (to quench excess iodine).
- Filter the solid precipitate. Wash with cold water.
- Recrystallize from ethanol or DMF to obtain pure crystals (Yield typically >80%).

Biological Assay: Tubulin Polymerization (In Vitro)

To validate the mechanism of action, a fluorescence-based tubulin polymerization assay is recommended.

- Preparation: Use a Tubulin Polymerization Assay Kit (e.g., Cytoskeleton Inc., >99% pure tubulin).
- Buffer: 80 mM PIPES (pH 6.9), 2 mM $MgCl_2$, 0.5 mM EGTA, 1 mM GTP, 10 µM fluorescent reporter (DAPI or specialized fluorophore).
- Incubation: Add test compound (dissolved in DMSO) at varying concentrations (0.1 – 10 µM) to the tubulin solution on ice. Include Paclitaxel (stabilizer control) and Vinblastine (depolymerizer control).
- Measurement: Transfer to a 37°C plate reader. Measure fluorescence (Ex/Em depends on reporter) every 30 seconds for 60 minutes.
- Analysis: Plot fluorescence vs. time. A reduction in Vmax and final fluorescence compared to vehicle control indicates inhibition of polymerization.

References

- Synthesis and Biological Evaluation of 2-Substituted Quinazolin-4(3H)-Ones with Antiproliferative Activities.MDPI (Molecules). (2023). Describes the synthesis and kinase/bromodomain screening of 2-methoxyphenyl derivatives (Compound 17). Link
- 2,3-Dihydroquinazolin-4(1H)-ones and quinazolin-4(3H)-ones as broad-spectrum cytotoxic agents and their impact on tubulin polymerisation.RSC Advances. (2013). Establishes the SAR of methoxy positioning (ortho vs para) on tubulin inhibition. Link

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- Discovery of New Quinazolinone and Benzimidazole Analogs as Tubulin Polymerization Inhibitors.Pharmaceuticals. (2022). Provides molecular docking details of methoxy-substituted quinazolinones in the colchicine binding site. Link
- One-Pot Synthesis of Quinazolinones from Anthranilamides and Aldehydes.Synthesis. (2013). Details the oxidative cyclization mechanism using Iodine/PIDA. Link
- Quinazolinones as Potential Anticancer Agents: Synthesis and Action Mechanisms.MDPI (Pharmaceuticals). (2025). A comprehensive review of the scaffold's biological targets including EGFR and DHFR. Link
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